

# Safety and Handling of 4-(Methylsulfonyl)benzonitrile: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-(Methylsulfonyl)benzonitrile**

Cat. No.: **B1297823**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-(Methylsulfonyl)benzonitrile**, a versatile organic compound utilized in pharmaceutical synthesis, agrochemical production, and various industrial applications.<sup>[1][2]</sup> Due to its widespread use, a thorough understanding of its toxicological profile and proper handling procedures is crucial for ensuring occupational safety.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(Methylsulfonyl)benzonitrile** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C8H7NO2S	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	181.21 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	22821-76-7	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline solid	<a href="#">[4]</a>
Melting Point	137-142 °C	<a href="#">[5]</a>
Boiling Point	385.8 ± 34.0 °C (Predicted)	<a href="#">[5]</a>
Density	1.32 g/cm³	<a href="#">[6]</a>
Flash Point	187.1 °C	<a href="#">[6]</a>
Vapor Pressure	3.7E-06 mmHg at 25°C	<a href="#">[6]</a>

## Hazard Identification and Classification

**4-(Methylsulfonyl)benzonitrile** is classified as a hazardous substance. The Globally Harmonized System (GHS) classification and associated hazard statements are summarized in Table 2.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[4]
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[6]
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.[6]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation.[6]

## Toxicological Information

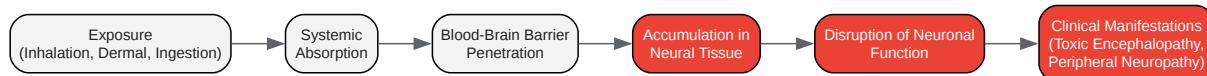
While comprehensive toxicological data for **4-(Methylsulfonyl)benzonitrile** is not readily available in public literature, a documented case of occupational poisoning highlights its potential for significant human toxicity.

A case report detailed severe toxic encephalopathy and peripheral neuropathy in an individual with occupational exposure.[1] The patient presented with neurological symptoms, and blood analysis revealed the presence of **4-(Methylsulfonyl)benzonitrile**.[1] This case suggests that the compound is lipophilic, enabling it to cross the blood-brain barrier and accumulate in brain tissue, leading to neurotoxic effects.[1]

Due to the lack of specific LD50 and LC50 data, caution is strongly advised when handling this compound. The primary routes of exposure are inhalation, ingestion, and skin contact.

## Potential Toxicity Pathway

Based on the observed neurotoxicity, a possible logical pathway of toxicity is outlined below. It is important to note that this is a generalized representation and the precise molecular mechanisms require further investigation.



[Click to download full resolution via product page](#)

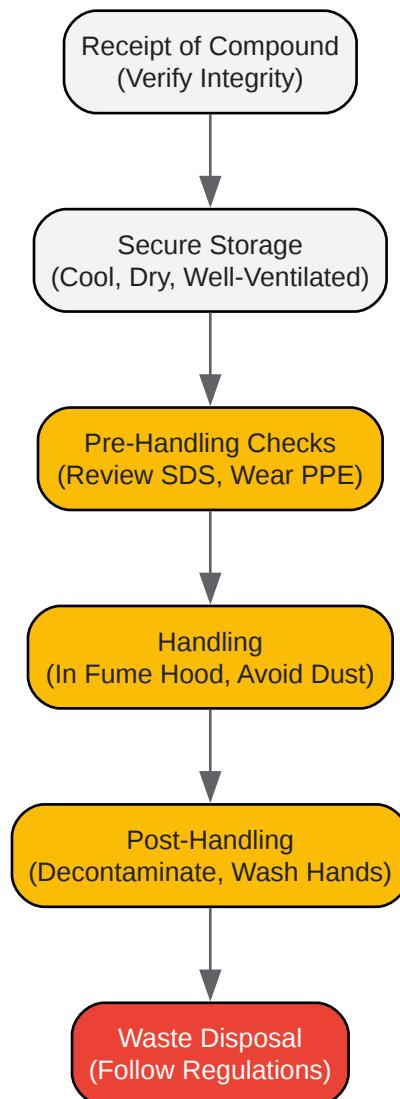
Figure 1: Postulated logical pathway for the neurotoxicity of **4-(Methylsulfonyl)benzonitrile**.

## Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **4-(Methylsulfonyl)benzonitrile**.

## Safe Handling Workflow

The following workflow outlines the key stages for the safe handling of this compound from receipt to disposal.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 2. [oecd.org](http://oecd.org) [oecd.org]

- 3. catalog.labcorp.com [catalog.labcorp.com]
- 4. oecd.org [oecd.org]
- 5. nucro-technics.com [nucro-technics.com]
- 6. oecd.org [oecd.org]
- To cite this document: BenchChem. [Safety and Handling of 4-(Methylsulfonyl)benzonitrile: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297823#safety-and-handling-precautions-for-4-methylsulfonyl-benzonitrile]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)